

3-Chloro-6-methoxypyrazin-2-amine molecular weight

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Compound of Interest

Compound Name: 3-Chloro-6-methoxypyrazin-2-amine

CAS No.: 13484-56-5

Cat. No.: B1589328

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Technical Monograph: **3-Chloro-6-methoxypyrazin-2-amine**

Executive Summary: The Scaffold Utility

3-Chloro-6-methoxypyrazin-2-amine (CAS 13484-56-5) is a high-value heterocyclic building block used extensively in the synthesis of kinase inhibitors and central nervous system (CNS) agents.^[1] Its utility stems from its tetrasubstituted pyrazine core, which offers three distinct vectors for orthogonal functionalization:

- C2-Amine: A handle for amide coupling or urea formation (H-bond donor).^[1]
- C3-Chloride: An electrophilic site primed for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).^[1]
- C6-Methoxy: An electron-donating group that modulates the basicity of the pyrazine nitrogens and serves as a metabolic stability handle.^[1]

This guide provides a definitive technical breakdown of its molecular weight, synthesis, and analytical validation.[\[1\]](#)

Physicochemical Characterization

The precise molecular weight is critical for high-resolution mass spectrometry (HRMS) validation during library synthesis.[\[1\]](#)

Table 1: Core Chemical Data

Property	Value	Notes
IUPAC Name	3-Chloro-6-methoxypyrazin-2-amine	
CAS Number	13484-56-5	Verified Registry Number
Molecular Formula	C ₅ H ₆ ClN ₃ O	
Average Molecular Weight	159.57 g/mol	Used for gravimetric stoichiometry
Monoisotopic Mass	159.0199 Da	Used for MS extraction (M+H: 160.027)
Isotope Pattern	M (100%), M+2 (32%)	Distinctive 3:1 ratio due to ³⁵ Cl/ ³⁷ Cl
Physical State	Solid (Off-white to pale yellow)	
Solubility	DMSO, Methanol, DCM	Poor water solubility
pKa (Calculated)	~2.5 (Pyrazine N)	Weakly basic due to electron-withdrawing Cl

Mass Spectrometry Insight (The Chlorine Signature)

For researchers validating this compound via LC-MS, the molecular weight of 159.57 is an average.[\[1\]](#) The monoisotopic mass (159.02) is the extraction target.[\[1\]](#)

- Critical Check: You must observe the characteristic chlorine isotope pattern.[\[1\]](#) The M+2 peak at ~161.02 Da should have an intensity approximately 33% of the base peak.[\[1\]](#)

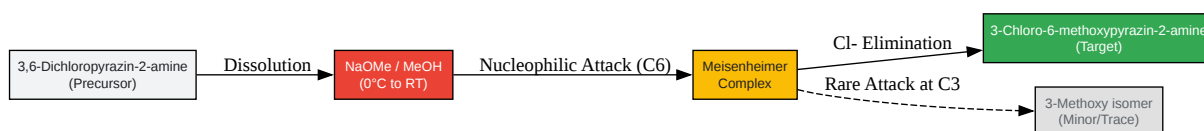
Absence of this pattern indicates dehalogenation (a common side reaction during aggressive reduction steps).[1]

Synthetic Logic & Regioselectivity

The synthesis of **3-chloro-6-methoxypyrazin-2-amine** relies on exploiting the electronic differentiation of the pyrazine ring.[1] The amine group at C2 acts as an Electron Donating Group (EDG), which deactivates the positions ortho (C3) and para (C5) to nucleophilic attack.[1] Consequently, the meta position (C6) remains the most electrophilic site on the ring.[1]

Primary Route: Regioselective Nucleophilic Aromatic Substitution (S_NAr)[1][2]

Precursor: 3,6-Dichloropyrazin-2-amine Reagent: Sodium Methoxide (NaOMe) Mechanism: The methoxide ion attacks C6 preferentially because C3 is electronically deactivated by the adjacent amino group.



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Figure 1: Regioselective synthesis pathway favoring C6 substitution due to electronic directing effects of the C2-amine.[2]

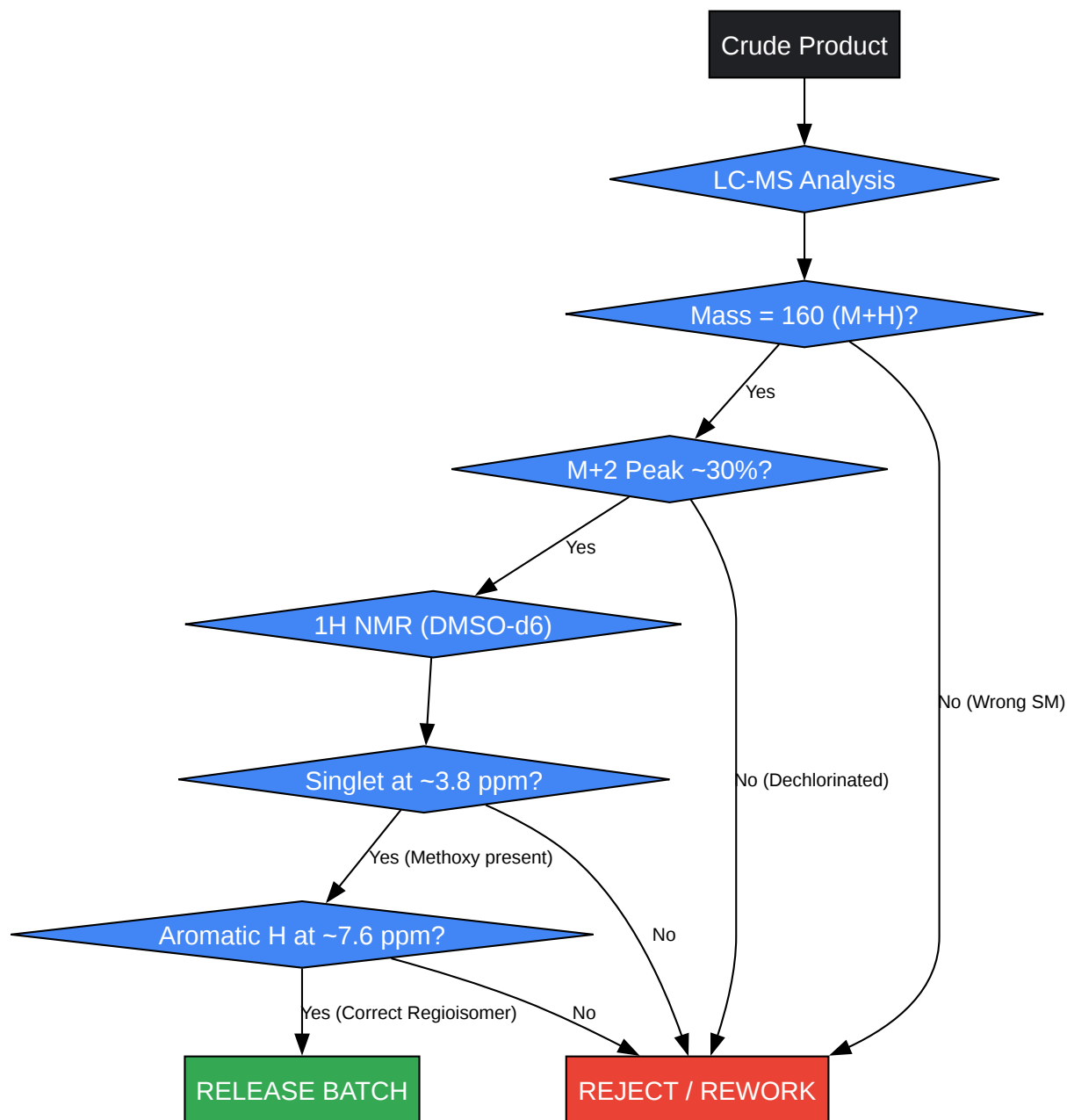
Experimental Protocol (Self-Validating)

- Setup: Charge a reaction vessel with 3,6-dichloropyrazin-2-amine (1.0 eq) and anhydrous methanol (10 V). Cool to 0°C.[1][3]
- Addition: Dropwise add Sodium Methoxide (1.05 eq, 25% wt in MeOH). Crucial: Control exotherm to maintain <5°C to prevent bis-substitution.

- Monitoring: Warm to Room Temperature (RT). Monitor via TLC (Hexane/EtOAc 7:3) or LC-MS.^[1]
 - Validation Point: Starting material (SM) should disappear.^[1] If bis-methoxy product (MW ~155) appears, reduce temperature or equivalents in future runs.^[1]
- Workup: Quench with water, extract with dichloromethane (DCM).^[1] Wash organic layer with brine.^[1]
- Purification: Recrystallization from Ethanol/Water is preferred over column chromatography for scale-up.^[1]

Analytical Validation Workflow

To ensure the integrity of the building block before using it in costly cross-coupling reactions, follow this decision tree.



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Figure 2: Quality Control Decision Tree. The M+2 isotope peak is the primary filter for retaining the chlorine atom.^[1]

NMR Interpretation (DMSO-d₆)

- δ 3.80 ppm (s, 3H): Characteristic Methoxy (-OCH₃) singlet.^[1]
- δ 6.50 ppm (br s, 2H): Amine (-NH₂).^[1] Broadens or disappears with D₂O shake.^[1]
- δ 7.60 ppm (s, 1H): The lone aromatic proton at C5.^[1]
 - Regioisomer Check: If the aromatic proton shifts significantly upfield or downfield, suspect the 3-methoxy-6-chloro isomer (though synthetically unlikely via the described route).

Medicinal Chemistry Applications

This molecule is a "linchpin" intermediate.^[1] The difference in reactivity between the C2-amine and C3-chloride allows for sequential functionalization.^[1]

- Buchwald-Hartwig Amination: The C3-Cl is an excellent partner for Pd-catalyzed amination.^[1]
 - Catalyst System: Pd₂(dba)₃ / Xantphos or BrettPhos.^[1]
 - Utility: Creating bi-heteroaryl amine motifs common in kinase inhibitors (e.g., JAK or FLT3 inhibitors).^[1]
- Suzuki-Miyaura Coupling: Coupling with aryl boronic acids at C3.^[1]
 - Standard: Pd(dppf)Cl₂, K₂CO₃, Dioxane/Water.^[1]
 - Note: The free amine at C2 can poison some catalysts; protecting it (e.g., as a Boc-carbamate) often improves yields.^[1]

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 13484-56-5, **3-Chloro-6-methoxypyrazin-2-amine**.^[1] Retrieved from [\[Link\]](#)^[1]

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